

Physical and chemical properties of (2-Methylbenzo[d]oxazol-6-yl)methanol

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Compound of Interest

Compound Name: (2-Methylbenzo[d]oxazol-6-yl)methanol

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Technical Guide: (2-Methylbenzo[d]oxazol-6-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **(2-Methylbenzo[d]oxazol-6-yl)methanol**. The information is curated for researchers, scientists, and professionals involved in drug development and other scientific endeavors.

Core Compound Information

(2-Methylbenzo[d]oxazol-6-yl)methanol, identified by the CAS number 136663-40-6, is a heterocyclic compound featuring a benzoxazole core structure. This guide summarizes its key identifiers and computed physicochemical properties to facilitate its use in research and development.

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₂	PubChem[1]
Molecular Weight	163.17 g/mol	PubChem[1]
IUPAC Name	(2-methyl-1,3-benzoxazol-6-yl)methanol	PubChem[1]
Canonical SMILES	CC1=NC2=C(O1)C=C(C=C2)CO	PubChem[1]
CAS Number	136663-40-6	
Predicted Boiling Point	303.0 ± 17.0 °C	ChemicalBook
Predicted Density	1.258 ± 0.06 g/cm ³	ChemicalBook
XLogP3	1.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	1	PubChem[1]

Experimental Data

Currently, experimentally determined physical properties such as melting point, boiling point, and solubility for **(2-Methylbenzo[d]oxazol-6-yl)methanol** are not readily available in the public domain. Researchers are advised to perform their own characterizations.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **(2-Methylbenzo[d]oxazol-6-yl)methanol** is not widely published, the general synthesis of 2-substituted benzoxazoles is well-documented. These methods typically involve the condensation of a 2-aminophenol derivative with a carboxylic acid or its equivalent. For **(2-Methylbenzo[d]oxazol-6-yl)methanol**, a plausible synthetic route would involve the reaction of an appropriately substituted 2-aminophenol with acetic acid or a derivative thereof.

A general procedure for the synthesis of 2-substituted benzoxazoles is as follows:



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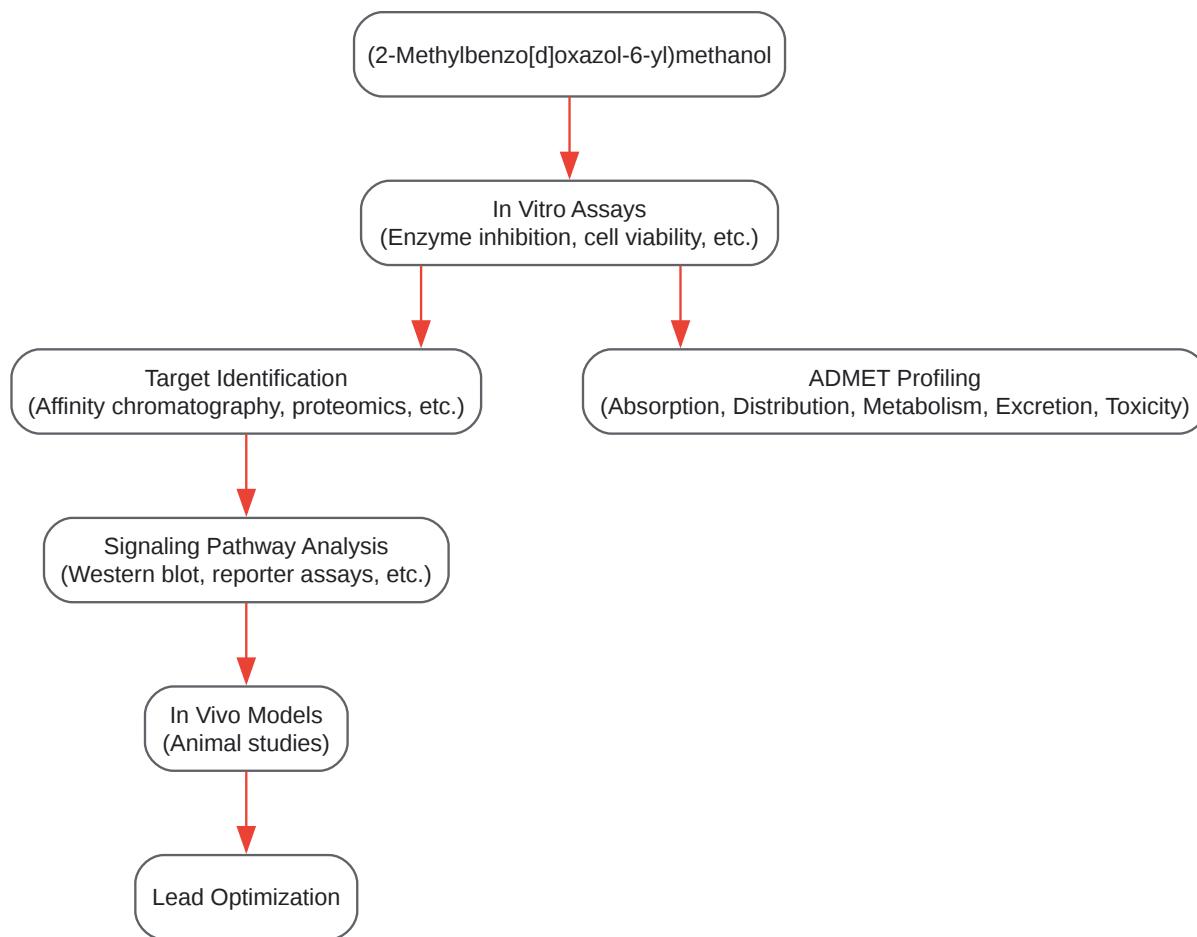
A generalized workflow for the synthesis of 2-substituted benzoxazoles.

Note: This is a generalized protocol. Reaction conditions, including solvent, temperature, and catalyst, would need to be optimized for the specific synthesis of **(2-Methylbenzo[d]oxazol-6-yl)methanol**.

Biological Activity and Signaling Pathways

The benzoxazole scaffold is a recognized pharmacophore present in numerous biologically active molecules and is explored for its potential in anticancer, anti-inflammatory, antiviral, and antimicrobial activities.^[2] However, specific studies on the biological activity of **(2-Methylbenzo[d]oxazol-6-yl)methanol** are limited. Research on related 2-methylbenzoxazole derivatives has indicated potential as inhibitors of various enzymes and their involvement in different biological pathways. For instance, some benzoxazole derivatives have been investigated as tyrosinase inhibitors, potentially impacting melanogenesis.^[3]

Further research is required to elucidate the specific biological targets and signaling pathways modulated by **(2-Methylbenzo[d]oxazol-6-yl)methanol**. A general logical relationship for investigating the biological activity of a novel compound is outlined below.



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Logical workflow for the biological evaluation of a novel chemical entity.

Safety Information

A comprehensive Safety Data Sheet (SDS) should be consulted before handling **(2-Methylbenzo[d]oxazol-6-yl)methanol**. Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are recommended. Work should be conducted in a well-ventilated area or a fume hood.

This technical guide serves as a foundational resource. Further experimental investigation is necessary to fully characterize the properties and biological activities of **(2-Methylbenzo[d]oxazol-6-yl)methanol**.

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References

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- 2. nbinno.com [nbinno.com]
- 3. Exploration of Compounds with 2-Phenylbenzo[d]oxazole Scaffold as Potential Skin-Lightening Agents through Inhibition of Melanin Biosynthesis and Tyrosinase Activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of (2-Methylbenzo[d]oxazol-6-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177936#physical-and-chemical-properties-of-2-methylbenzo-d-oxazol-6-yl-methanol]

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